

Pyridine-4-sulfonyl Chloride CAS number and structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Pyridine-4-sulfonyl Chloride*

CAS No.: *134479-04-2*

Cat. No.: *B158375*

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An In-depth Technical Guide to **Pyridine-4-sulfonyl Chloride**

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and professionals in drug development on **Pyridine-4-sulfonyl Chloride**. It delves into its core chemical properties, synthesis, reactivity, and critical safety protocols, providing the necessary insights for its effective and safe application in a laboratory setting.

Introduction: A Versatile Building Block

Pyridine-4-sulfonyl chloride (CAS No: 134479-04-2) is a pivotal reagent in modern organic and medicinal chemistry.^{[1][2]} Structurally, it integrates the pharmacologically significant pyridine scaffold with a highly reactive sulfonyl chloride functional group.^[3] This unique combination renders it an invaluable electrophilic building block for introducing the pyridylsulfonyl moiety into complex molecules.^{[1][2]} Its primary utility lies in the synthesis of sulfonamides, a class of compounds with a storied history and broad therapeutic applications, including antimicrobial and anticancer agents.^{[3][4][5]} This guide provides an in-depth

examination of its synthesis, chemical behavior, and practical applications, grounded in established scientific principles.

Chemical Identity and Physicochemical Properties

A precise understanding of a reagent's identity and physical properties is fundamental to its successful application in research and development.

Chemical Structure and Identifiers

The molecule consists of a pyridine ring substituted at the 4-position with a sulfonyl chloride group (-SO₂Cl).

Structure:

Quantitative data and chemical identifiers for **Pyridine-4-sulfonyl Chloride** are summarized below for easy reference.

Identifier	Value	Source(s)
CAS Number	134479-04-2	[1][6][7][8]
Molecular Formula	C ₅ H ₄ ClNO ₂ S	[1][2][6][8]
Molecular Weight	177.61 g/mol	[1][2][7][8]
IUPAC Name	Pyridine-4-sulfonyl chloride	[9]
SMILES String	<chem>C1=CN=CC=C1S(=O)(=O)Cl</chem>	[7][9]
InChI Key	NHMOJCOXIZRTRR- UHFFFAOYSA-N	[7]

Physical and Chemical Properties

The physical properties dictate the conditions required for handling, storage, and reaction setup.

Property	Value	Source(s)
Appearance	White solid to brown powder	[2][6]
Boiling Point	284 °C	[2]
Density	1.488 g/cm ³	[2]
Topological Polar Surface Area	55.4 Å ²	[6]
pKa	-0.61 ± 0.26 (Predicted)	[6]

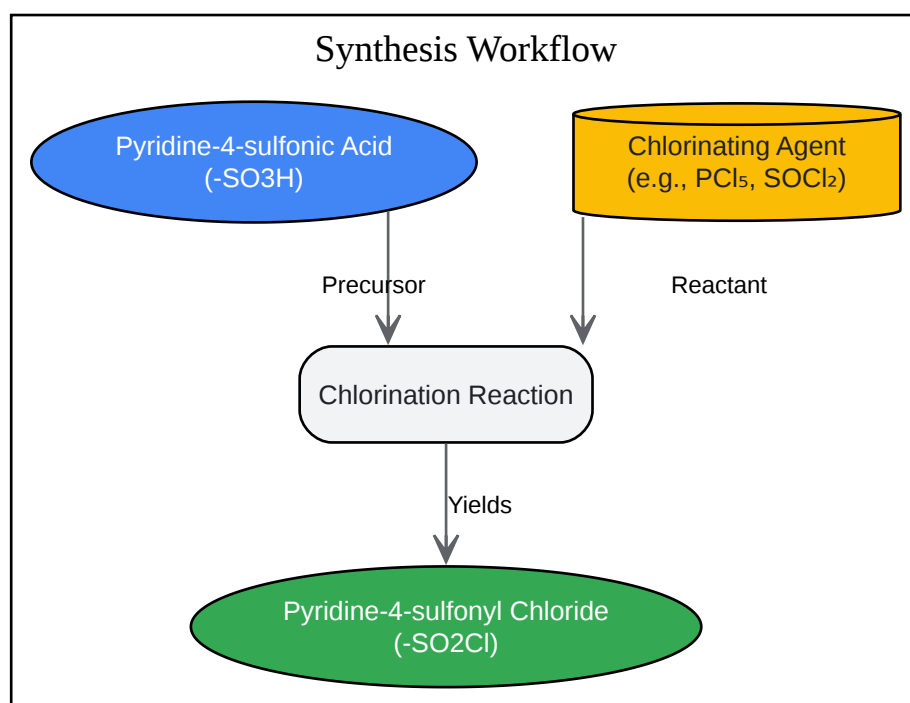
Synthesis of Pyridine-4-sulfonyl Chloride

The synthesis of this reagent is a critical process, with established methods ensuring its availability for research and industrial applications. The most common and reliable route involves the chlorination of a sulfonic acid precursor.[3]

Synthetic Pathway Overview

The classical and most widely utilized method for preparing **Pyridine-4-sulfonyl Chloride** is the direct chlorination of Pyridine-4-sulfonic acid.[3] This transformation leverages potent chlorinating agents to convert the sulfonic acid group (-SO₃H) into the desired sulfonyl chloride (-SO₂Cl).

The diagram below illustrates the general workflow for this synthesis.



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Caption: General workflow for the synthesis of **Pyridine-4-sulfonyl Chloride**.

Experimental Protocol: Chlorination of Pyridine-4-sulfonic Acid

This protocol is a representative example based on established chemical literature for converting sulfonic acids to sulfonyl chlorides.[3][10]

Causality Behind Experimental Choices:

- **Reagent Choice:** Phosphorus pentachloride (PCl_5) and thionyl chloride (SOCl_2) are powerful chlorinating agents. Thionyl chloride is often preferred as its byproducts (SO_2 and HCl) are gaseous, simplifying purification.[3] However, protocols using PCl_5 are also common.[10]
- **Inert Atmosphere:** While not always strictly necessary, conducting the reaction under an inert atmosphere (e.g., nitrogen) can prevent side reactions with atmospheric moisture, given the water-reactive nature of the product and reagents.

- **Temperature Control:** The reaction is typically heated to reflux to ensure it proceeds to completion.^[10]

Step-by-Step Methodology:

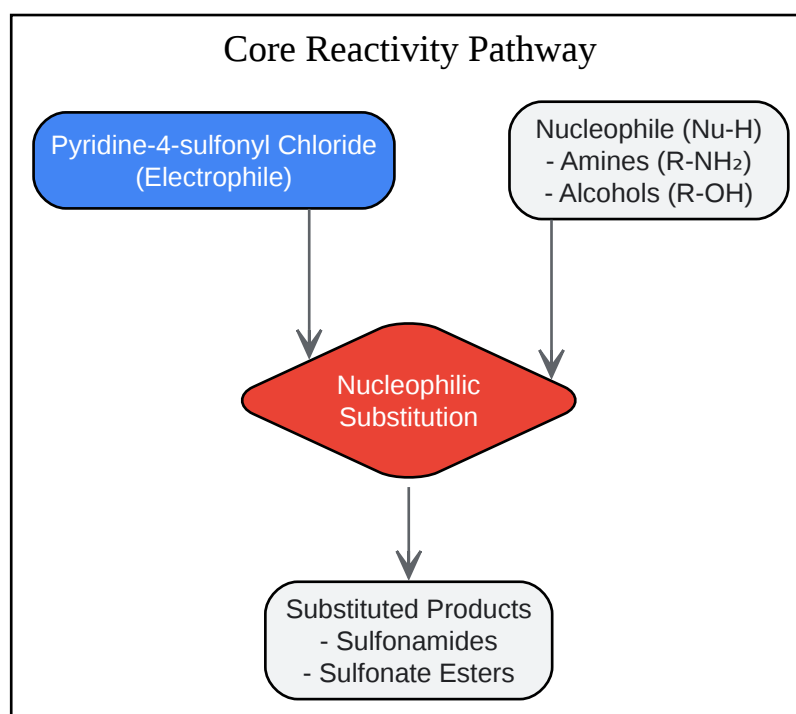
- **Setup:** In a fume hood, equip a round-bottom flask with a reflux condenser and a magnetic stirrer. Ensure all glassware is thoroughly dried.
- **Charging Flask:** To the flask, add Pyridine-4-sulfonic acid (1.0 eq).^[11]
- **Reagent Addition:** Cautiously add an excess of thionyl chloride (SOCl_2) (approx. 2-3 eq) to the flask. A catalytic amount of N,N-dimethylformamide (DMF) can be added to facilitate the reaction.
- **Reaction:** Heat the mixture to reflux and maintain for 2-4 hours, or until the reaction is complete (monitor by TLC or LC-MS).
- **Work-up:** Allow the mixture to cool to room temperature. Carefully remove the excess thionyl chloride under reduced pressure.
- **Purification:** The crude product can be purified by distillation under high vacuum or by crystallization from a suitable solvent to yield **Pyridine-4-sulfonyl Chloride** as a solid.

Chemical Reactivity and Core Applications

The synthetic utility of **Pyridine-4-sulfonyl Chloride** stems from the high electrophilicity of the sulfur atom in the sulfonyl chloride group.^{[2][3]} This makes it highly susceptible to attack by a wide array of nucleophiles.

Nucleophilic Substitution: The Cornerstone Reaction

The primary reaction is nucleophilic substitution, where the chloride ion is displaced by a nucleophile (Nu^-).



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Caption: Nucleophilic substitution reactions of **Pyridine-4-sulfonyl Chloride**.

A. Formation of Sulfonamides: The most significant application is its reaction with primary or secondary amines to form stable sulfonamide linkages ($-\text{SO}_2\text{-NR}_2$).^[3] This reaction is fundamental in drug discovery, as the sulfonamide moiety is a key structural feature in numerous pharmaceuticals.^{[4][5][12]}

B. Formation of Sulfonate Esters: Reaction with alcohols or phenols yields sulfonate esters ($-\text{SO}_2\text{-OR}$). These can be used as intermediates in further synthetic transformations.^[1]

Role in Drug Development and Medicinal Chemistry

Pyridine-4-sulfonyl Chloride is a key intermediate for synthesizing compounds with potential biological activity. Its ability to readily form sulfonamides allows for the exploration of vast chemical space in the search for new therapeutic agents.^[3] It serves as a foundational building block for creating libraries of novel compounds for screening in antimicrobial, antiviral, and anticancer research programs.^{[1][2]}

Spectroscopic Characterization Profile

Structural elucidation and confirmation of **Pyridine-4-sulfonyl Chloride** rely on standard spectroscopic techniques. The expected spectral characteristics are as follows:

- **Infrared (IR) Spectroscopy:** Strong characteristic absorption bands are expected for the sulfonyl chloride group (S=O stretches) in the regions of 1410-1370 cm^{-1} and 1204-1166 cm^{-1} .^[13] Aromatic C=C and C=N stretching vibrations from the pyridine ring would also be present.
- **^1H NMR Spectroscopy:** The proton NMR spectrum would show characteristic signals for the protons on the pyridine ring. Due to the electron-withdrawing nature of the sulfonyl chloride group, the protons on the ring will be deshielded, appearing in the aromatic region (typically δ 7.0-9.0 ppm).^[14]
- **^{13}C NMR Spectroscopy:** The carbon NMR spectrum will display distinct signals for the carbons of the pyridine ring.^{[15][16]} The carbon atom directly attached to the sulfonyl chloride group will be significantly deshielded.
- **Mass Spectrometry (MS):** The mass spectrum will show a molecular ion peak (M^+). A characteristic isotopic pattern ($\text{M}+2$ peak) will be observed due to the presence of the chlorine atom (^{35}Cl and ^{37}Cl isotopes), which is a key diagnostic feature for chlorine-containing compounds.^[13]

Safety, Handling, and Storage

Pyridine-4-sulfonyl Chloride is a hazardous chemical that requires strict safety protocols. It is corrosive and water-reactive.

Hazard Identification and Personal Protective Equipment (PPE)

The compound is classified with significant health hazards. Adherence to safety guidelines is mandatory.

Hazard Class	GHS Statement	Source(s)
Skin Corrosion	H314: Causes severe skin burns and eye damage.	[7][17]
Eye Damage	H314: Causes severe skin burns and eye damage.	[7][17]
Respiratory Irritation	H335: May cause respiratory irritation.	[7][17]

Mandatory PPE:

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.[18]
- Skin Protection: Wear impervious, flame-resistant protective clothing and gloves (e.g., nitrile rubber).[18]
- Respiratory Protection: Use a full-face respirator with an appropriate cartridge if exposure limits are exceeded or if working in a poorly ventilated area.[17][18]

Handling and Storage Protocols

- Handling: Always handle **Pyridine-4-sulfonyl Chloride** in a well-ventilated chemical fume hood.[18][19] Avoid the formation of dust and aerosols. Use non-sparking tools. Prevent contact with skin, eyes, and clothing.[18]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[17][19] The material is water-reactive; therefore, it must be stored away from moisture and water sources.[19][20] A corrosives-designated storage area is appropriate.[7]

First-Aid Measures

Immediate medical attention is required in case of exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Call a poison center or doctor immediately.[17][21]

- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[17][19][20]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call a poison center or doctor immediately.[17][20]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[20][21]

Conclusion

Pyridine-4-sulfonyl Chloride is a high-value reagent with significant utility in synthetic chemistry, particularly for the development of novel pharmaceuticals. Its well-defined reactivity, centered on the electrophilic sulfonyl chloride group, provides a reliable method for constructing sulfonamide and sulfonate ester linkages. While its hazardous nature demands rigorous safety precautions, a thorough understanding of its properties and handling requirements enables researchers to leverage its full potential in advancing chemical and biomedical sciences.

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- To cite this document: BenchChem. [Pyridine-4-sulfonyl Chloride CAS number and structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b158375/docs#pyridine-4-sulfonyl-chloride-cas-number-and-structure\]](https://www.benchchem.com/product/b158375/docs#pyridine-4-sulfonyl-chloride-cas-number-and-structure)

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